

Technical Guide: Synthesis of 1-(4-Bromo-2-nitrophenyl)piperidine

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Compound of Interest

Compound Name: 1-(4-Bromo-2-nitrophenyl)piperidine

CAS No.: 5465-66-7

Cat. No.: B1295410

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Molecular Weight: 285.14 g/mol [\[1\]](#)

Executive Summary

This technical guide details the synthesis of **1-(4-Bromo-2-nitrophenyl)piperidine**, a functionalized aryl piperidine scaffold widely utilized as an intermediate in the development of kinase inhibitors, GPCR ligands, and antifungal agents. The core synthesis relies on a regioselective Nucleophilic Aromatic Substitution (

) of 4-bromo-1-fluoro-2-nitrobenzene. This pathway is preferred over palladium-catalyzed cross-coupling (Buchwald-Hartwig) due to the strong activation provided by the ortho-nitro group, allowing for milder conditions, lower cost, and the avoidance of transition metal scavengers.

Retrosynthetic Analysis & Strategy

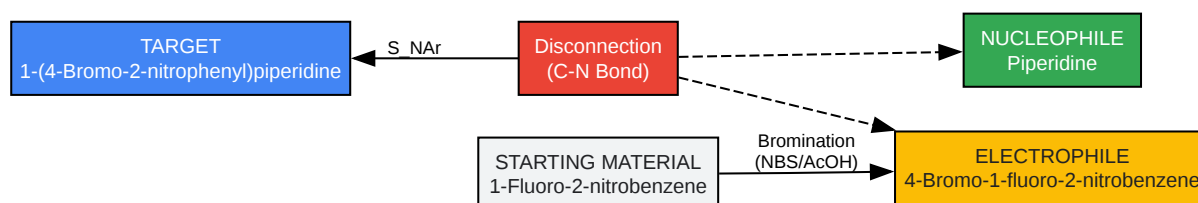
The strategic disconnection of the target molecule reveals the C(aryl)-N bond as the primary site for assembly. The presence of the nitro group at the ortho position relative to the piperidine attachment site is the critical electronic feature governing the synthetic design.

Structural Logic

- Activation: The nitro group () is a strong electron-withdrawing group (EWG). It activates the benzene ring for nucleophilic attack, particularly at the ortho and para positions.
- Regioselectivity: The target molecule requires substitution at C1. In the precursor 4-bromo-1-fluoro-2-nitrobenzene, C1 is ortho to the nitro group, while C4 (bearing the bromine) is meta to the nitro group. Consequently, C1 is significantly more electrophilic. The nucleophilic piperidine will selectively displace the fluorine atom at C1 via S_NAr , leaving the C4-bromine intact for downstream functionalization (e.g., Suzuki or Sonogashira coupling).

Pathway Visualization

The following diagram outlines the retrosynthetic logic and the forward reaction pathway.



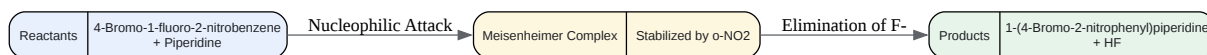
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Figure 1: Retrosynthetic analysis and forward synthesis pathway from commercially available starting materials.

Core Synthesis Pathway: Protocol Reaction Mechanism

The reaction proceeds via the Meisenheimer Complex mechanism. The high electronegativity of fluorine stabilizes the intermediate anionic sigma complex, making 4-bromo-1-fluoro-2-nitrobenzene significantly more reactive than its chloro- or bromo- analogs towards

, despite the strength of the C-F bond.



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Figure 2: Mechanistic flow of the

reaction showing the intermediate stabilization.

Experimental Protocol

Objective: Synthesis of **1-(4-Bromo-2-nitrophenyl)piperidine** on a 10 mmol scale.

Reagents & Stoichiometry

Component	Role	MW (g/mol)	Equiv.	Amount
4-Bromo-1-fluoro-2-nitrobenzene	Substrate	219.99	1.0	2.20 g
Piperidine	Nucleophile	85.15	1.2	1.18 mL (1.02 g)
Potassium Carbonate ()	Base	138.21	2.0	2.76 g
Acetonitrile (MeCN)	Solvent	41.05	N/A	20 mL

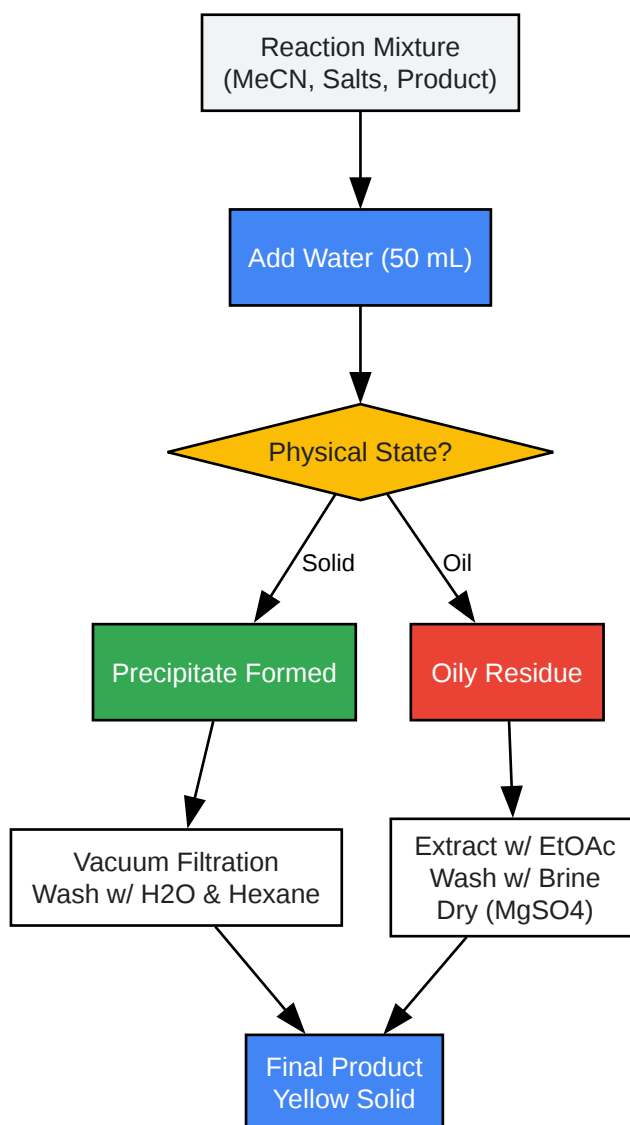
Step-by-Step Methodology

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar. Purge with nitrogen () to remove ambient moisture, although the reaction is not strictly water-sensitive.

- Charging: Add 4-bromo-1-fluoro-2-nitrobenzene (2.20 g, 10 mmol) and Potassium Carbonate (2.76 g, 20 mmol) to the flask.
- Solvation: Add Acetonitrile (20 mL). Stir the suspension at room temperature (RT) for 5 minutes. Note: DMF or DMSO can be used for faster rates, but MeCN simplifies workup.
- Addition: Add Piperidine (1.18 mL, 12 mmol) dropwise via syringe over 5 minutes. An exotherm may be observed due to the high reactivity of the fluoro-nitro substrate.
- Reaction:
 - Stir vigorously at RT for 2–4 hours.
 - Monitor via TLC (Eluent: 10% EtOAc in Hexanes). The starting material () should disappear, and a bright yellow/orange product spot () should appear.
 - Contingency: If conversion is incomplete after 4 hours, heat the mixture to 50°C for 1 hour.
- Workup:
 - Dilute the reaction mixture with Water (50 mL). The hydrophobic product typically precipitates as a yellow solid.
 - Option A (Precipitation): If solid forms, filter the precipitate, wash with water (mL) and cold hexanes (mL). Dry under vacuum.^[1]
 - Option B (Extraction): If oil forms, extract with Ethyl Acetate (mL). Combine organics, wash with Brine (50 mL), and dry over anhydrous . Filter and concentrate in vacuo.
- Purification:

- The crude purity is often >95%. If necessary, purify via flash column chromatography (, 0-10% EtOAc/Hexanes).

Workup Logic Diagram



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Figure 3: Decision tree for workup procedures based on physical state of the crude product.

Characterization Data

The product, **1-(4-Bromo-2-nitrophenyl)piperidine**, should be verified using the following spectroscopic markers.

- Physical State: Yellow to orange solid.
- Melting Point: 60–62 °C.
- H NMR (400 MHz,
):
 - 7.93 (d, $J = 2.4$ Hz, 1H, Ar-H3) – Doublet due to meta-coupling with H5.
 - 7.58 (dd, $J = 8.8, 2.4$ Hz, 1H, Ar-H5) – Doublet of doublets.
 - 7.05 (d, $J = 8.8$ Hz, 1H, Ar-H6) – Ortho to piperidine, shielded.
 - 3.05 (m, 4H, N-
) – Alpha protons of piperidine.
 - 1.70 (m, 4H, piperidine-
) – Beta protons.
 - 1.58 (m, 2H, piperidine-
) – Gamma protons.
- MS (ESI): Calculated for
 ; Found
 (1:1 isotopic pattern for Br).

Safety & Handling

- 4-Bromo-1-fluoro-2-nitrobenzene: Causes skin irritation and serious eye irritation. It is a skin sensitizer. Handle in a fume hood.
- Piperidine: Toxic by inhalation and ingestion. Flammable liquid. Corrosive. Use strictly in a fume hood to avoid inhalation of vapors.

- Nitro Compounds: Potentially explosive if heated to decomposition. Do not distill the final product at high temperatures (>150°C) without DSC testing.

References

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- ChemSrc. (2023).^[4] 2-(2-Bromo-4-nitrophenyl)pyrrolidine and related SNAr derivatives. Retrieved October 26, 2023, from [\[Link\]](#)

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